

Solvent selection for maximizing 5alpha-Androstan-11-one solubility

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Compound of Interest

Compound Name: 5alpha-Androstan-11-one

CAS No.: 1755-32-4

Cat. No.: B167683

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Technical Support Center: Solvent Systems for 5-Androstan-11-one

Topic: Solvent selection for maximizing 5

-Androstan-11-one (11-Ketodihydrotestosterone) solubility. Ticket ID: SOLV-11KDHT-OPT

Status: Open for Consultation Analyst: Senior Application Scientist[1][2][3]

Core Solubility Data & Solvent Selection

Q: What is the absolute solubility profile for 5 - Androstan-11-one?

A: 5

-Androstan-11-one (also known as 11-Ketodihydrotestosterone or 11-KDHT) is a lipophilic C19 steroid.[1][2][3][4] The C11-ketone group introduces a dipole moment that slightly increases polarity compared to the parent androstane backbone, but it remains poorly soluble in aqueous media.[2][3]

Refer to the Solubility Tier Table below for solvent selection based on your application.

Solvent Class	Specific Solvent	Solubility Limit (Approx.)	Primary Application	Technical Notes
Super-Solvent	DMSO (Dimethyl sulfoxide)	30 – 100 mg/mL	Stock Solutions, Cryopreservation	Requires sonication at high concentrations. [1] [2] [3] Hygroscopic; use fresh ampoules.
High Solubility	DMF (Dimethylformamide)	~30 mg/mL	Chemical Synthesis, Library Screening	Toxic. [3] [4] Avoid for cell culture if possible. [2] [3] [4]
Moderate Solubility	Ethanol (Absolute)	~20 mg/mL	Biological Assays, Recrystallization	Preferred low-toxicity carrier. [1] [2] [3] [4] Evaporates easily.
Moderate Solubility	Methanol	~10 mg/mL	HPLC/MS Standards	Common mobile phase component. [2] [3] [4]
Lipid Carriers	Corn Oil	~2.5 mg/mL	In Vivo Oral/Injection	Requires 10% DMSO co-solvent for stability. [2] [3] [4] [5]
Non-Solvent	Water / PBS	< 0.1 mg/mL	Final Assay Medium	Will precipitate immediately without carrier. [2] [3] [4]

“

Critical Mechanism: The 11-ketone group acts as a hydrogen bond acceptor but lacks a donor. [2][3][4] Consequently, protic solvents like Ethanol are effective, but aprotic dipolar solvents (DMSO, DMF) are superior because they disrupt the crystal lattice energy of the steroid backbone more effectively than Van der Waals interactions alone.[3]

Application-Specific Protocols

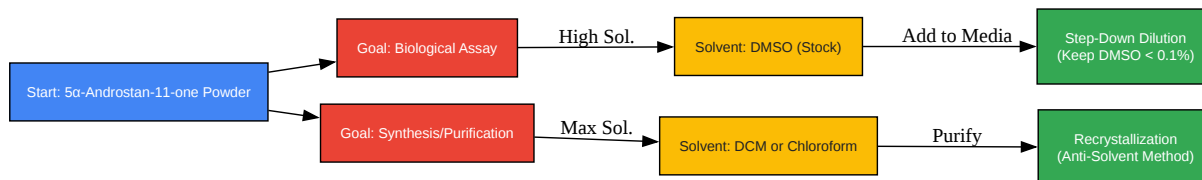
Q: How do I prepare a stable stock solution for cell culture (In Vitro) without crashing the compound?

A: The most common failure mode in cell culture is "crashing out" (precipitation) upon addition to media.[1][3][4] You must manage the Kinetic Solubility limit.

Protocol: The "Step-Down" Dilution Method

- Primary Stock: Dissolve 5
-Androstan-11-one in 100% DMSO to a concentration of 10 mM.
 - Tip: If the powder floats, vortex for 30 seconds, then sonicate at 40°C for 5 minutes.
- Intermediate Dilution: Dilute the stock 1:10 in culture media only if the final concentration is low.
 - Better Approach: Direct addition of the DMSO stock to the media flask while swirling rapidly.[3]
- Final Concentration: Ensure the final DMSO concentration in the well plate is < 0.1% (v/v) to avoid cytotoxicity.[3][4]

Visualizing the Workflow (Graphviz):



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Caption: Decision logic for selecting the primary solvent based on the experimental endpoint.

Q: I need to administer this In Vivo (IP/SC injection). What is the formulation strategy?

A: Pure DMSO is often too toxic for direct injection at high volumes.^{[2][3][4]} You must use a co-solvent system that creates a stable micellar suspension or solution.^{[2][3][4]}

Validated Formulation (Solubility: ~2.5 mg/mL): This protocol utilizes a co-solvent system to maintain solubility while reducing toxicity.^{[1][3][4]}

- Dissolve: 5
-Androstan-11-one in 10% DMSO (of total final volume).
- Add: 40% PEG300 (Polyethylene Glycol 300).^{[1][2][3][4][5]} Vortex until clear.
- Add: 5% Tween-80. Vortex gently (avoid foaming).^{[1][2][3][4]}
- Dilute: Slowly add 45% Saline (0.9% NaCl) while vortexing.

Warning: Do not change the order of addition. Adding saline before the PEG/Tween will cause immediate irreversible precipitation.^{[2][3][4]}

Troubleshooting & Purification

Q: My solution turned cloudy after adding water. How do I fix "Oiling Out"?

A: "Oiling out" occurs when the steroid separates as a liquid phase rather than a crystal because the temperature is above the steroid's melting point in that solvent mixture, or the anti-solvent (water) was added too fast.^[3]

Troubleshooting Matrix:

Symptom	Diagnosis	Corrective Action
Cloudy immediately upon dilution	Kinetic solubility exceeded. ^{[1][2][3]}	Increase temperature to 37°C; if fails, reduce concentration or increase Cyclodextrin (e.g., 20% SBE- -CD).
Precipitate forms after 24h	Thermodynamic instability.	Use a lipid carrier (Corn oil) instead of aqueous buffers for storage. ^{[1][3][4]}
Gummy/Sticky residue	Oiling Out. ^{[2][3][4]}	Re-dissolve in Acetone; add Hexane slowly to induce proper crystallization.

Q: How do I purify 5 -Androstan-11-one via Recrystallization?

A: If you have crude material, you can exploit the polarity difference caused by the 11-ketone.^{[2][3]}

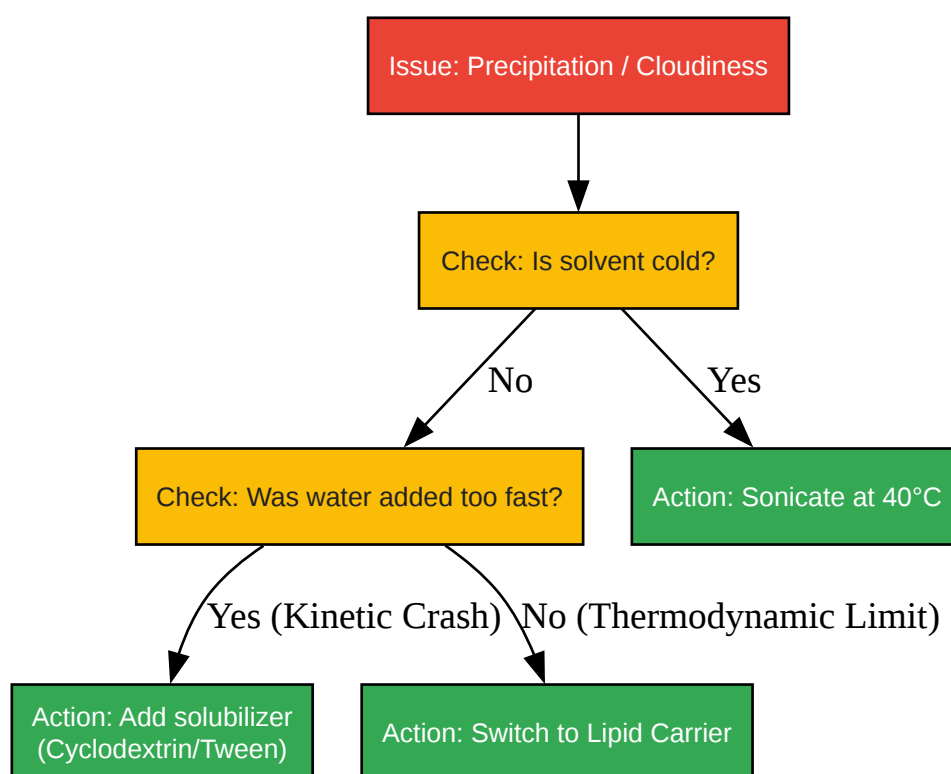
Recommended System: Acetone / Hexane^{[1][6]}

- Dissolve crude solid in minimal boiling Acetone.
- Remove from heat.^{[2][3][4]}

- Dropwise add Hexane (anti-solvent) until persistent turbidity appears.[1][2][3][4]
- Add one drop of Acetone to clear it.[2][3][4]
- Allow to cool slowly to Room Temperature, then 4°C.

Mechanism: The 11-ketone makes the molecule soluble in acetone (dipole interaction).[1][3][4]
The large hydrophobic skeleton makes it insoluble in hexane.[3][4] The slow transition forces the lattice to reform, excluding impurities.[3]

Troubleshooting Workflow (Graphviz):



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Caption: Diagnostic flow for resolving precipitation events during formulation.

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